

Quantitative Data Summary of Scirpusin B Bioactivities

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Compound Focus: Scirpusin B

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The table below consolidates the key quantitative findings from a 2024 study on **Scirpusin B** (SB) isolated from passion fruit seeds [1].

Activity Assay	Target / Organism	Key Result	IC ₅₀ / Inhibition Value	Significance
Anti-diabetic Activity	α-amylase enzyme	Concentration-dependent inhibition	76.38 ± 0.25 μg/mL	Potent starch-digesting enzyme inhibitor [1]
	α-glucosidase enzyme	Concentration-dependent inhibition	2.32 ± 0.04 μg/mL	Very strong activity; potential for blood sugar control [1]
Antibacterial Activity	8 Gram-positive & Gram-negative bacteria	Profound growth inhibition	Reported (No specific IC ₅₀)	First reported antibacterial activity for SB [1]
Anticancer Activity (Oral Squamous Cell Carcinoma)	SAS cancer cell line	Inhibition of cell proliferation	95% (at tested concentration)	Strong cytotoxic effect [1]

Activity Assay	Target / Organism	Key Result	IC ₅₀ / Inhibition Value	Significance
	TTN cancer cell line	Inhibition of cell proliferation	83% (at tested concentration)	Strong cytotoxic effect [1]
	SAS & TTN cells (Clonogenic Assay)	Significant suppression of colony formation	Reported	Confirms anti-proliferative properties [1]
	SAS & TTN cells (PI-FACS Assay)	Induction of cell death after 72h	40.26% (SAS), 44.3% (TTn)	Demonstrates ability to kill cancer cells [1]

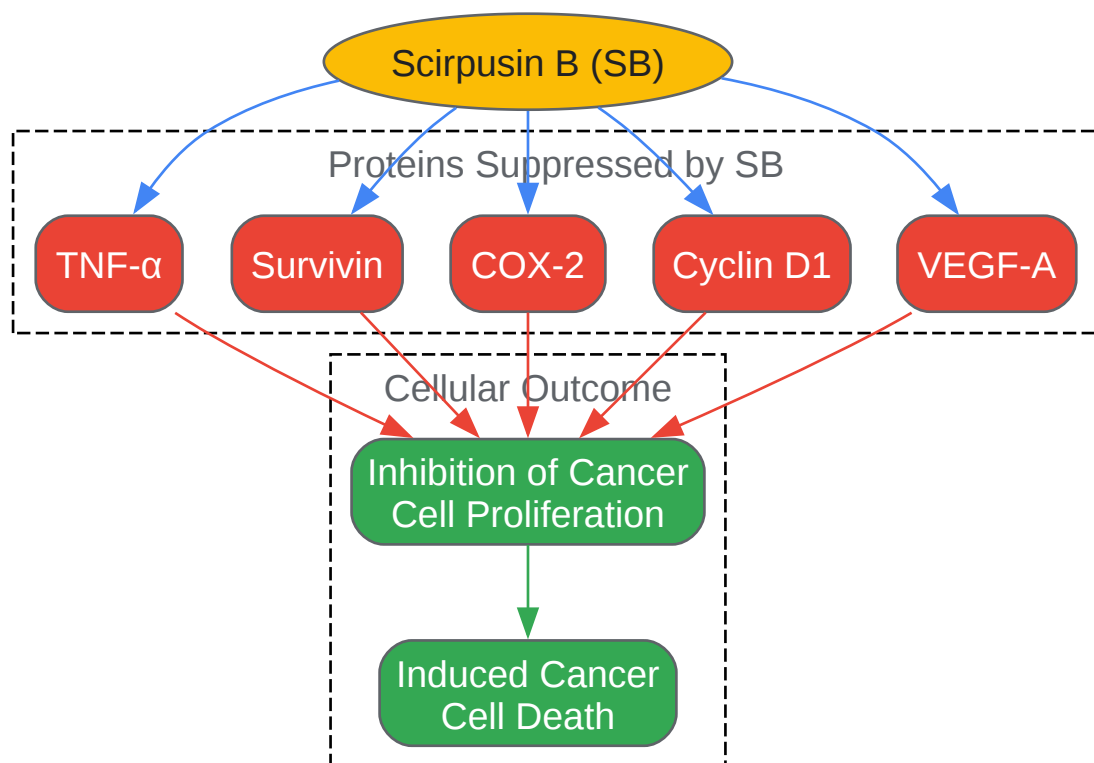
Detailed Experimental Protocols

Here are the methodologies used in the cited study for key experiments [1]:

- **Compound Isolation and Identification:** SB was isolated from passion fruit seeds via hydro-alcoholic extraction, fractionation, and column chromatography. The compound's structure was confirmed using **Nuclear Magnetic Resonance (NMR)** and **Mass Spectroscopy**.
- **Anti-diabetic Assay (Enzyme Inhibition):** The inhibitory effects on **α-amylase** and **α-glucosidase** were measured in vitro. The experiment involved incubating the enzymes with SB and a substrate, then measuring the resulting product. The **IC₅₀ value** (concentration that inhibits 50% of enzyme activity) was calculated from the data.
- **Anticancer Mechanism (Western Blot Analysis):** To understand how SB inhibits cancer cell growth, researchers used Western blotting. This technique identified that SB significantly suppressed key proteins involved in cancer progression, including **TNF-α, survivin, COX-2, cyclin D1, and VEGF-A**.

Mechanism of Anticancer Action

The following diagram illustrates the mechanism by which **Scirpusin B** inhibits oral cancer cell proliferation, based on the proteins it suppresses [1]:



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This diagram shows how **Scirpusin B** simultaneously targets multiple hallmark proteins in cancer cells, leading to inhibited proliferation and ultimately cell death [1].

Research Implications and Future Directions

- **Therapeutic Potential:** The multi-target action makes SB a promising candidate for anti-cancer and anti-diabetic drug development [1].
- **Sustainable Source:** Isolating SB from passion fruit seed waste adds value to agricultural by-products [1].
- **Research Gaps:** Future work is needed to fully map the upstream and downstream events in the signaling pathways affected by SB and to validate these mechanisms in vivo.

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References

1. isolated from Passiflora edulis Var. flavicarpa attenuates... Scirpusin B [pubmed.ncbi.nlm.nih.gov]

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